

An In-Depth Technical Guide to Chlorcyclamide

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Compound of Interest

Compound Name: *Chlorcyclamide*

Cat. No.: *B090892*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Chlorcyclamide is a synthetic compound identified as a plant growth regulator. This technical guide provides a comprehensive overview of its chemical identity, including its IUPAC name and structure. While detailed experimental protocols and extensive quantitative data are not readily available in publicly accessible literature, this document compiles the existing physicochemical properties and outlines its proposed mechanism of action. The guide also presents a hypothetical experimental workflow for evaluating its biological activity, aiming to provide a foundational resource for researchers and professionals in the field of agricultural science and drug development.

Chemical Identity and Structure

Chlorcyclamide is a sulfonylurea derivative with the systematic IUPAC name 1-(4-chlorophenyl)sulfonyl-3-cyclohex-2-en-1-ylurea.^[1] An alternative IUPAC name is 4-chloro-N-(cyclohex-2-en-1-ylcarbamoyl)benzenesulfonamide.

Chemical Structure:

The two-dimensional structure of **Chlorcyclamide** can be represented by the following SMILES notation: C1CC=CC(C1)NC(=O)NS(=O)(=O)C2=CC=C(C=C2)Cl.^[1]

(A 2D chemical structure diagram would be inserted here in a full whitepaper)

Physicochemical Properties

The known physicochemical properties of **Chlorcyclamide** are summarized in the table below. This data is primarily derived from computational predictions and entries in chemical databases.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₅ ClN ₂ O ₃ S	PubChem[1]
Molecular Weight	314.79 g/mol	PubChem[1]
CAS Number	19523-45-6	MedKoo Biosciences[2], PubChem
Exact Mass	314.0491912 Da	PubChem
Elemental Analysis	C: 49.60%, H: 4.80%, Cl: 11.26%, N: 8.90%, O: 15.25%, S: 10.18%	MedKoo Biosciences

Proposed Mechanism of Action

Chlorcyclamide is classified as a plant growth regulator. Its mechanism of action is reported to be the inhibition of gibberellin biosynthesis. Gibberellins are a class of plant hormones that play a crucial role in various developmental processes, including stem elongation, germination, dormancy, flowering, and fruit senescence.

By inhibiting the synthesis of gibberellins, **Chlorcyclamide** can lead to a reduction in cell elongation, resulting in a more compact plant stature. This characteristic is often desirable in agriculture to produce sturdier crops that are less prone to lodging (bending over) and to manage the vegetative growth of ornamental plants.

The following diagram illustrates the proposed signaling pathway and mechanism of action for **Chlorcyclamide**.



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Proposed mechanism of action for **Chlorcyclamide**.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and biological evaluation of **Chlorcyclamide** are not readily available in the current scientific literature. However, based on its chemical structure and proposed function, a general workflow for its investigation can be outlined.

Hypothetical Synthesis Route

A plausible synthesis could involve the reaction of 4-chlorobenzenesulfonyl isocyanate with 2-cyclohexen-1-amine. Alternatively, it could be synthesized from 4-chlorobenzenesulfonamide and a cyclohexenyl isocyanate precursor. Purification would likely involve recrystallization or column chromatography.

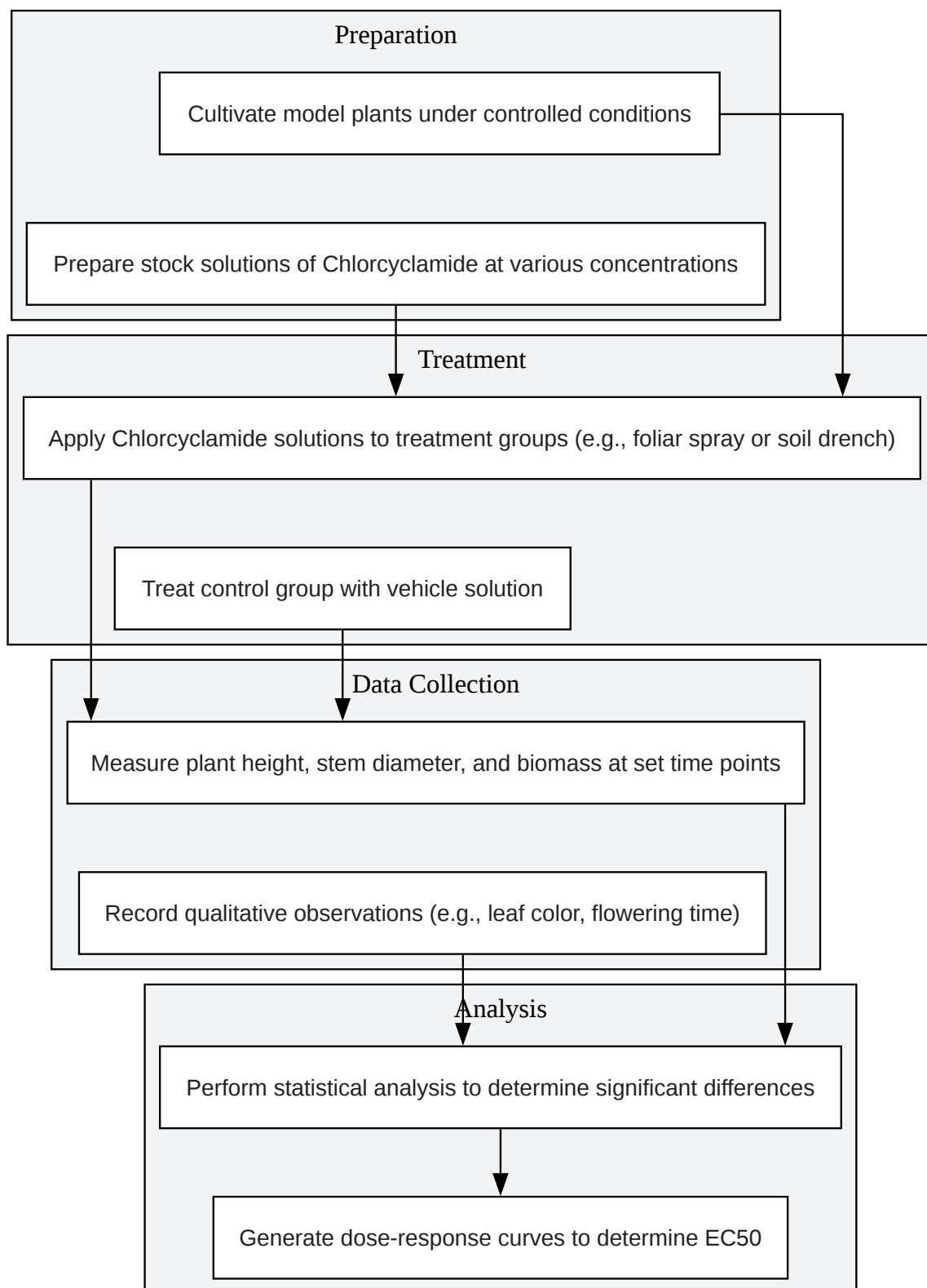
Analytical Methods

An IR spectrophotometric method has been mentioned for the determination of **Chlorcyclamide** in powders and tablets, suggesting this is a viable analytical technique for quantification.

Biological Assay Workflow

To evaluate the efficacy of **Chlorcyclamide** as a plant growth regulator, a dose-response study on a model plant species (e.g., *Arabidopsis thaliana* or a commercial crop) could be conducted.

The following diagram outlines a logical experimental workflow for such a study.



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Hypothetical workflow for evaluating **Chlorcyclamide**'s effect on plant growth.

Conclusion

Chlorcyclamide is a sulfonylurea-based compound with potential as a plant growth regulator through the inhibition of gibberellin synthesis. While its fundamental chemical properties are documented, a significant gap exists in the publicly available literature regarding detailed experimental protocols and comprehensive quantitative biological data. The information and hypothetical workflows presented in this guide are intended to serve as a starting point for researchers and professionals interested in further investigating the properties and applications of **Chlorcyclamide**. Further research is warranted to fully elucidate its biological activity, safety profile, and potential for commercial application in agriculture.

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References

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- 2. medkoo.com [medkoo.com]
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